

Application Notes and Protocols for (-)-Strigolactone GR24 Bioassay in Screening New Analogs

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Compound of Interest

Compound Name: (-)-Strigolactone GR24

Cat. No.: B1145139

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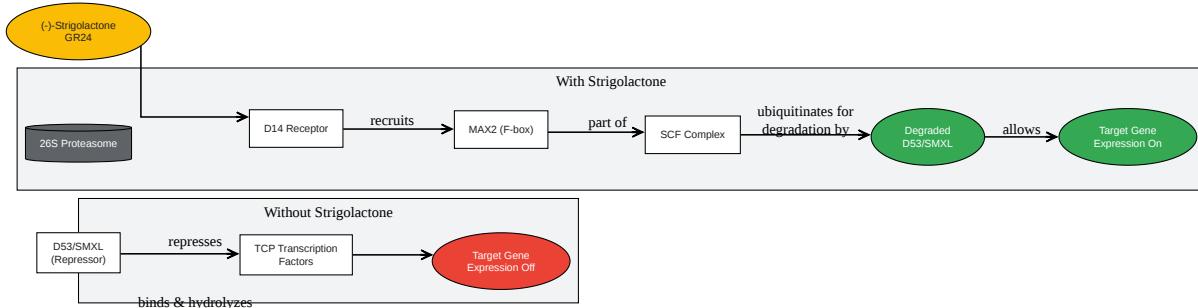
Introduction

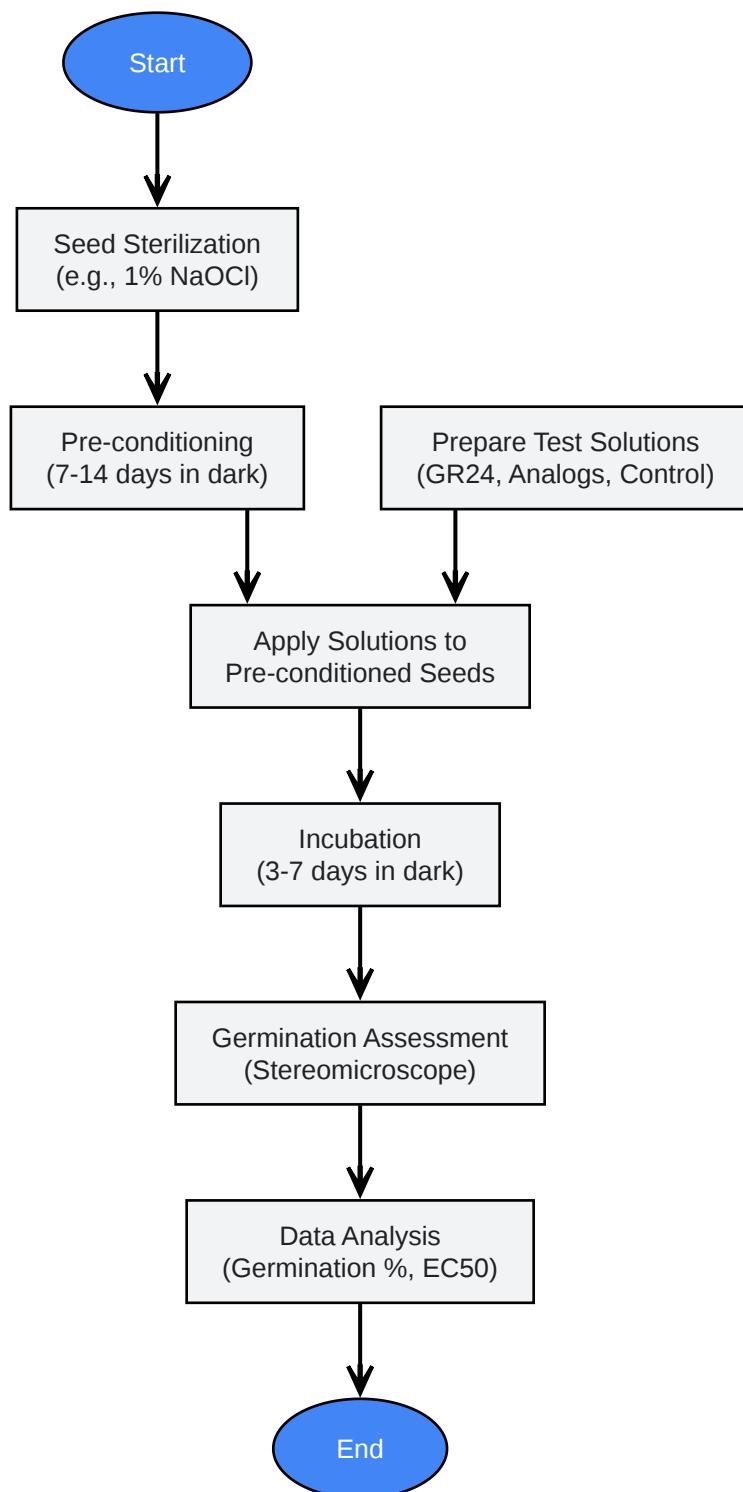
Strigolactones (SLs) are a class of plant hormones that play a crucial role in regulating various aspects of plant growth and development, including shoot branching, root architecture, and leaf senescence.^{[1][2]} They also act as signaling molecules in the rhizosphere, mediating interactions with symbiotic arbuscular mycorrhizal fungi and parasitic weeds.^{[3][4]} The synthetic strigolactone analog, **(-)-Strigolactone GR24**, is widely used as a standard for studying the biological activities of SLs and for screening new, more potent, or selective analogs.^{[1][5]} This document provides detailed protocols and application notes for conducting a **(-)-Strigolactone GR24** bioassay to screen for novel strigolactone analogs, with a focus on seed germination of parasitic plants as a quantifiable response.

Strigolactone Signaling Pathway

The perception and signaling of strigolactones involve a complex series of molecular events. In the absence of SLs, the expression of downstream genes is repressed.^{[1][6]} Upon binding of an SL molecule, such as GR24, to the α/β -hydrolase receptor D14 (or DAD2), the receptor undergoes a conformational change.^{[1][4][6]} This change facilitates the interaction of D14 with an F-box protein (MAX2/D3) and a repressor protein (D53/SMXL).^{[1][3][6]} This interaction leads to the ubiquitination and subsequent degradation of the repressor protein by the 26S

proteasome, which in turn allows for the expression of target genes that regulate plant development.[1][6][7]



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